

Preparation of Imp2-IN-1 Stock Solutions for Research Applications

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Compound of Interest

Compound Name: *Imp2-IN-1*

Cat. No.: *B10856988*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Imp2-IN-1 is a potent small-molecule inhibitor of the Insulin-like growth factor 2 mRNA-binding protein 2 (IMP2 or IGF2BP2).[1][2][3] IMP2 is an RNA-binding protein that plays a critical role in post-transcriptional gene regulation by binding to N6-methyladenosine (m6A)-modified RNAs, which enhances their stability and translation.[4] It is involved in various cellular processes, including metabolism, cell proliferation, and migration.[4][5][6] Overexpression of IMP2 has been linked to the progression of several cancers, such as colorectal, lung, and hepatocellular carcinoma, as well as metabolic diseases like type 2 diabetes, making it a significant target for therapeutic development.[5][7][8] These application notes provide detailed protocols for the preparation of **Imp2-IN-1** stock solutions for both in vitro and in vivo research.

Data Presentation

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₁₄ F ₃ NO ₄
Molecular Weight	401.34 g/mol [3]
CAS Number	1480482-51-6[3]

Solubility Data

Solvent System	Maximum Solubility	Use Case	Notes
DMSO	100 mg/mL (249.17 mM)[1][3]	In Vitro	Requires sonication for complete dissolution.[1][3] It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.23 mM)[1][3]	In Vivo	Requires sonication. [1][3] Prepare fresh for each experiment.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.23 mM)[1][3]	In Vivo	Requires sonication. [1][3] Consider this formulation carefully if the dosing period exceeds half a month. [1]

Stock Solution Preparation Guide (for 1, 5, and 10 mg mass)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.4917 mL[1][3]	12.4583 mL[1][3]	24.9165 mL[1][3]
5 mM	0.4983 mL[1][3]	2.4917 mL[1][3]	4.9833 mL[1][3]
10 mM	0.2492 mL[3]	1.2458 mL[3]	2.4917 mL[3]

Storage and Stability

Form	Storage Temperature	Stability	Notes
Powder	-20°C	3 years[2][3]	
4°C	2 years[3]		
In Solvent (e.g., DMSO)	-80°C	6 months[1][3][9]	Recommended for long-term storage.
-20°C	1 month[1][3][9]	Suitable for short-term storage.	

Note: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.[9][10]

Experimental Protocols

Protocol 1: High-Concentration Stock Solution for In Vitro Experiments

This protocol describes the preparation of a concentrated stock solution in DMSO, which can then be diluted in a culture medium to the desired final concentration for cell-based assays.

Materials:

- **Imp2-IN-1** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Bath sonicator

Methodology:

- Pre-handling: Before opening, briefly centrifuge the vial of **Imp2-IN-1** powder at low speed (e.g., 3000 rpm for 1-2 minutes) to ensure all the powder is at the bottom of the vial.[\[2\]](#)
- Weighing: Accurately weigh the desired amount of **Imp2-IN-1** powder in a sterile tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or higher, not exceeding 100 mg/mL). For cell experiments, preparing a stock solution at least 1000 times higher than the final working concentration is recommended.[\[2\]](#)
- Dissolution: Vortex the solution vigorously. If particulates are still visible, sonicate the solution in a water bath until it becomes clear.[\[1\]](#)[\[3\]](#) Gentle heating can also be applied if necessary.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use sterile tubes to prevent contamination and degradation from multiple freeze-thaw cycles.[\[9\]](#) Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)

Protocol 2: Working Solution for In Vivo Experiments (PEG300/Tween-80/Saline Formulation)

This protocol outlines the preparation of a vehicle-based solution for animal studies. It is crucial to prepare this working solution fresh on the day of use.[\[1\]](#)

Materials:

- High-concentration **Imp2-IN-1** DMSO stock solution (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer
- Bath sonicator

Methodology:

- **Prepare Vehicle:** The final vehicle composition is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- **Serial Addition:** Prepare the solution by adding each solvent one by one in the correct order. [1][3] For example, to prepare 1 mL of a 2.5 mg/mL working solution: a. Start with 100 μ L of a 25 mg/mL **Imp2-IN-1** DMSO stock solution. b. Add 400 μ L of PEG300 and mix thoroughly by vortexing. c. Add 50 μ L of Tween-80 and mix again until the solution is homogeneous. d. Finally, add 450 μ L of sterile saline to bring the total volume to 1 mL. [1][10]
- **Final Dissolution:** Vortex the final mixture. If any precipitation occurs, use sonication to achieve a clear solution. [1][3]
- **Administration:** Use the freshly prepared working solution for animal administration on the same day. [1] Do not store this formulation.

Protocol 3: Working Solution for In Vivo Experiments (Corn Oil Formulation)

This provides an alternative formulation for in vivo administration.

Materials:

- High-concentration **Imp2-IN-1** DMSO stock solution (e.g., 25 mg/mL)
- Corn Oil
- Sterile tubes
- Vortex mixer
- Bath sonicator

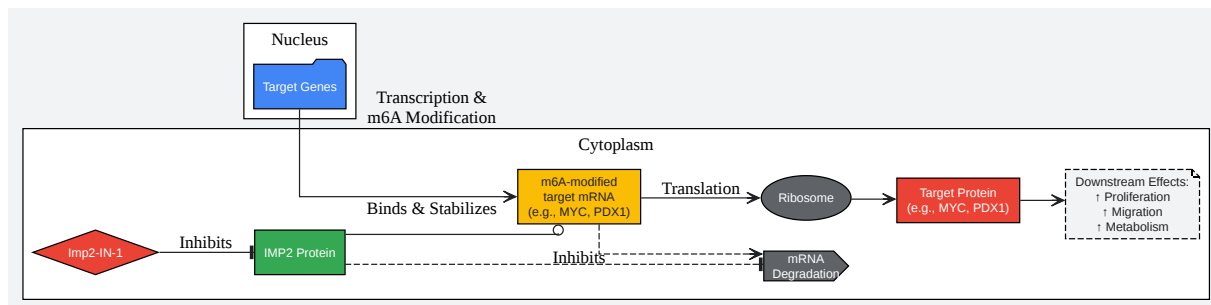
Methodology:

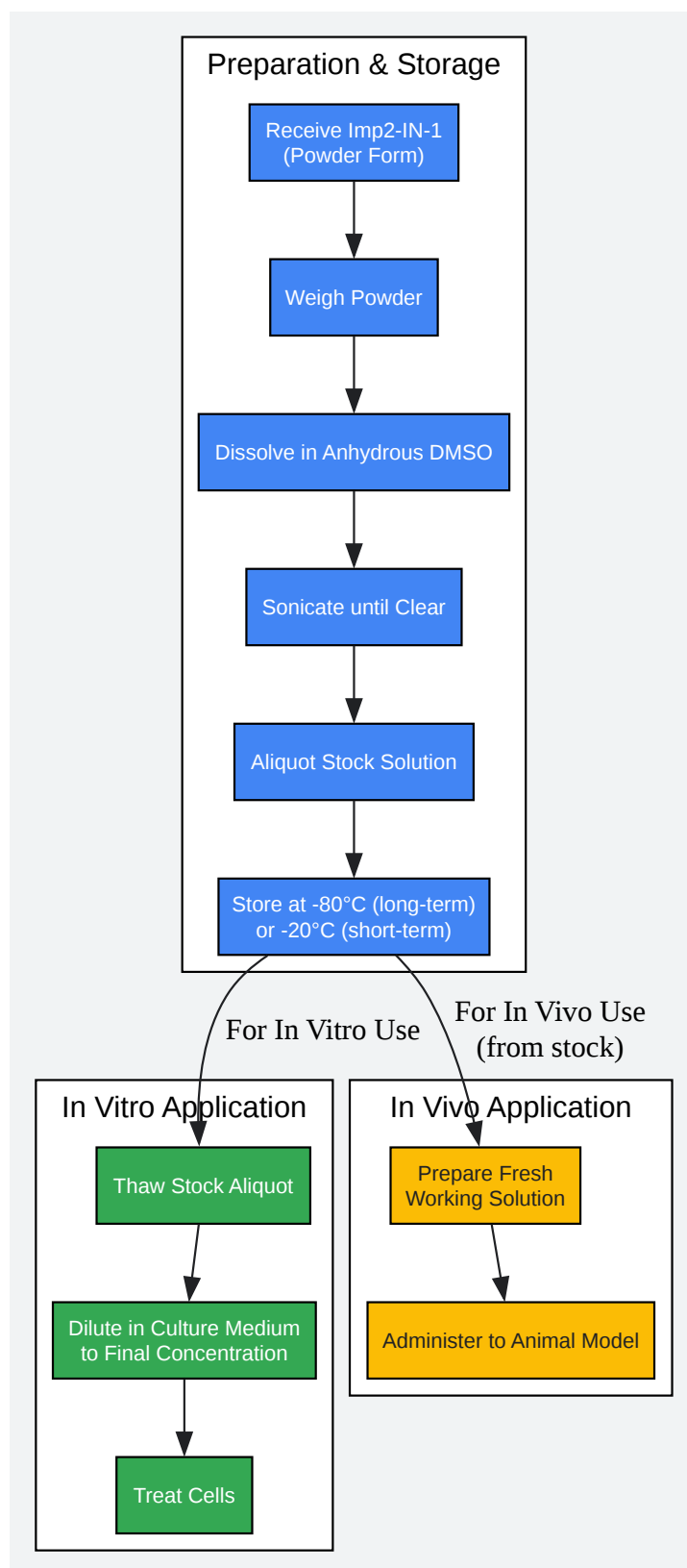
- **Vehicle Composition:** The final vehicle is 10% DMSO and 90% Corn Oil.

- Preparation: To prepare 1 mL of a 2.5 mg/mL working solution: a. Add 100 μ L of a 25 mg/mL **Imp2-IN-1** DMSO stock solution to a sterile tube. b. Add 900 μ L of corn oil.[\[1\]](#)
- Dissolution: Mix thoroughly by vortexing. Use sonication to ensure the solution is clear and homogeneous.[\[1\]](#)[\[3\]](#)
- Administration: Use the solution immediately after preparation. This protocol should be used with caution for dosing periods longer than two weeks.[\[1\]](#)

Mandatory Visualizations

IMP2 Signaling Pathway and Inhibition by Imp2-IN-1





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